An In-depth Technical Guide to 8-Fluoro-6-methylquinoline

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Compound of Interest

Compound Name:	*8-Fluoro-6-methylquinoline*
CAS No.:	*1050910-73-0*
Cat. No.:	*B1359758*

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Abstract

This technical guide provides a comprehensive overview of **8-Fluoro-6-methylquinoline** (CAS No. 1050910-73-0), a substituted quinoline of significant interest in medicinal chemistry and materials science. While specific literature on this compound is emerging, this document consolidates available data and provides expert insights into its synthesis, characterization, potential reactivity, and applications. By drawing parallels with structurally related fluoroquinoline analogs, this guide aims to equip researchers with the foundational knowledge required to explore the potential of this promising molecule. We will delve into a proposed synthetic methodology, predict its spectroscopic characteristics, and discuss its prospective role as a building block in the development of novel therapeutic agents and functional materials.

Introduction: The Quinoline Scaffold and the Impact of Fluorination

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The quinoline ring system is a "privileged scaffold" in drug discovery, forming the core of numerous FDA-approved drugs. Its versatile structure allows for a wide range of biological activities, including antimalarial, antibacterial, anticancer, and anti-inflammatory properties. The introduction of a fluorine atom onto the quinoline core can dramatically influence a molecule's physicochemical and pharmacological properties. Fluorine's high electronegativity and small size can alter acidity, basicity, metabolic stability, and binding interactions with biological targets, often leading to enhanced potency and improved pharmacokinetic profiles. The presence of a methyl group can further modulate lipophilicity and provide a site for further functionalization. **8-Fluoro-6-methylquinoline**, therefore, represents a promising, yet underexplored, building block for the synthesis of novel bioactive compounds.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **8-Fluoro-6-methylquinoline** is presented below.

Property	Value	Source
CAS Number	1050910-73-0	
Molecular Formula	$C_{10}H_8FN$	Supplier Data
Molecular Weight	161.18 g/mol	Supplier Data
SMILES	Cc1cc(F)c2ncccc2c1	Supplier Data
Predicted LogP	2.68	ChemScene
Predicted Hydrogen Bond Acceptors	1	ChemScene
Predicted Hydrogen Bond Donors	0	ChemScene
Predicted Rotatable Bonds	0	ChemScene

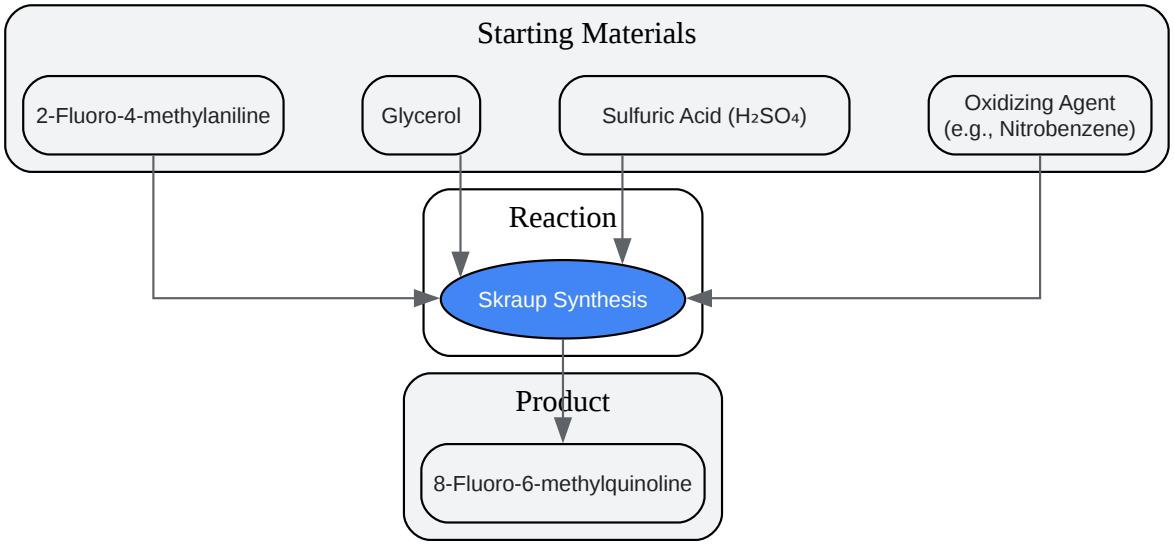
Synthesis of 8-Fluoro-6-methylquinoline: A Proposed Pathway

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While a specific published synthesis for **8-Fluoro-6-methylquinoline** is not readily available, a plausible and efficient route can be designed based on well-established named reactions for quinoline synthesis. The Skraup synthesis, a classic method for preparing quinolines, offers a robust approach.

Proposed Synthetic Pathway: Modified Skraup Synthesis

The proposed synthesis starts from the commercially available 2-fluoro-4-methylaniline.



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Caption: Proposed Skraup synthesis of **8-Fluoro-6-methylquinoline**.

Step-by-Step Experimental Protocol (Hypothetical)

- Reaction Setup: In a well-ventilated fume hood, equip a 500 mL three-necked round-bottom flask with a mechanical stirrer, a reflux condenser, and a dropping funnel.
- Initial Mixture: To the flask, add 2-fluoro-4-methylaniline (0.1 mol), glycerol (0.3 mol), and a mild oxidizing agent such as nitrobenzene (0.12 mol).

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- Acid Addition: Slowly and carefully add concentrated sulfuric acid (0.4 mol) to the stirred mixture through the dropping funnel. The addition should be done portion-wise, with cooling in an ice bath to control the exothermic reaction.
- Heating: Once the addition is complete, heat the reaction mixture to 120-130°C for 3-4 hours. The reaction is often vigorous, so careful monitoring is essential.
- Workup: After cooling to room temperature, pour the reaction mixture into a large beaker of cold water. Neutralize the excess acid with a saturated solution of sodium carbonate until the solution is alkaline.
- Extraction: Extract the aqueous mixture with dichloromethane (3 x 100 mL). Combine the organic layers.
- Purification: Wash the combined organic layers with water and then brine. Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield pure **8-Fluoro-6-methylquinoline**.

Spectroscopic Characterization (Predicted)

As experimental spectra are not publicly available, the following are predicted ^{1}H NMR, ^{13}C NMR, and Mass Spectrum characteristics based on the structure of **8-Fluoro-6-methylquinoline** and data from analogous compounds.

^{1}H NMR (Predicted, in $CDCl_3$, 400 MHz):

- δ 8.8-8.9 ppm (dd, 1H): H2 proton, doublet of doublets due to coupling with H3 and H4.
- δ 8.0-8.1 ppm (dd, 1H): H4 proton, doublet of doublets due to coupling with H2 and H3.
- δ 7.3-7.5 ppm (m, 2H): H3 and H5 protons.
- δ 7.1-7.2 ppm (d, 1H): H7 proton, doublet due to coupling with the fluorine at position 8.
- δ 2.5 ppm (s, 3H): Methyl protons at C6.

^{13}C NMR (Predicted, in $CDCl_3$, 100 MHz):

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- δ 158-162 ppm (d, J_CF ≈ 250 Hz): C8, carbon directly attached to fluorine.
- δ 148-150 ppm: C2 and C8a.
- δ 135-138 ppm: C4 and C6.
- δ 120-130 ppm: C3, C4a, C5, and C7.
- δ 18-20 ppm: C6-methyl carbon.

Mass Spectrometry (EI):

- m/z 161 (M^+): Molecular ion peak.
- m/z 160 $(M-H)^+$: Loss of a hydrogen atom.
- m/z 133 $(M-H-HCN)^+$: Loss of a hydrogen and hydrogen cyanide.

Reactivity and Potential Applications

The reactivity of **8-Fluoro-6-methylquinoline** is dictated by the interplay of the quinoline core and its substituents. The quinoline nitrogen is basic and can be protonated or alkylated. The aromatic rings can undergo electrophilic substitution, with the positions directed by the existing fluoro and methyl groups.

Potential Applications in Drug Discovery:

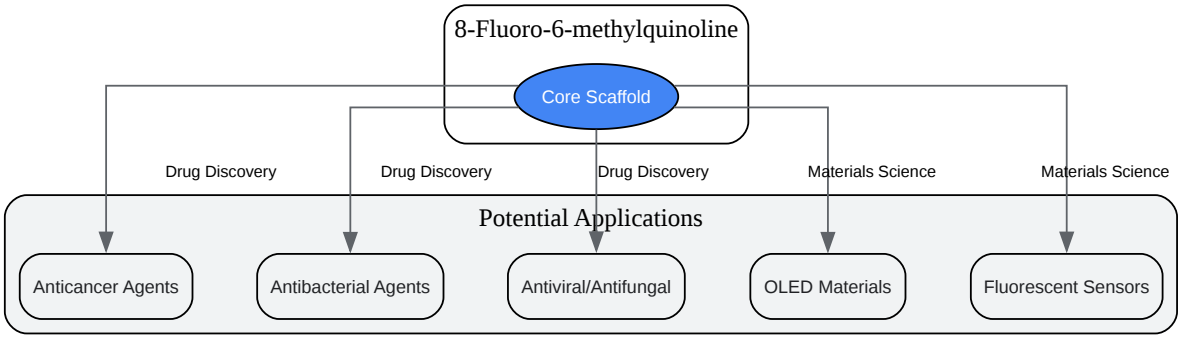
- Anticancer Agents: The quinoline scaffold is present in several anticancer drugs. The fluoro and methyl substitutions on this compound could be exploited to develop new kinase inhibitors or DNA intercalating agents.
- Antibacterial Agents: Fluoroquinolones are a well-known class of antibiotics. While **8-Fluoro-6-methylquinoline** is not a classic fluoroquinolone antibiotic, its core structure could serve as a starting point for the synthesis of novel antibacterial compounds with different mechanisms of action.
- Antiviral and Antifungal Agents: Quinolines have shown a broad spectrum of antimicrobial activity. This compound could be a valuable precursor for developing new antiviral and

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antifungal therapies.[1]

Potential Applications in Materials Science:

- Organic Light-Emitting Diodes (OLEDs): Quinoline derivatives are used as electron-transporting and emitting materials in OLEDs. The electronic properties of **8-Fluoro-6-methylquinoline** could make it a candidate for such applications.
- Sensors: The quinoline nitrogen can coordinate with metal ions, and the fluorescence of the molecule may be modulated upon binding. This property could be harnessed to develop fluorescent sensors for specific metal ions.



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Caption: Potential application areas for **8-Fluoro-6-methylquinoline**.

Safety and Handling

Based on supplier information, **8-Fluoro-6-methylquinoline** should be handled with care. The following hazard statements have been associated with this compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

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- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust, fumes, or vapors.
- Avoid contact with skin and eyes.
- In case of contact, wash the affected area immediately with plenty of water.
- Store in a tightly sealed container in a cool, dry place.

Conclusion

8-Fluoro-6-methylquinoline is a substituted quinoline with significant potential as a building block in drug discovery and materials science. While specific research on this compound is limited, this guide provides a solid foundation for researchers by proposing a viable synthetic route, predicting its spectral characteristics, and outlining its potential applications based on the well-understood chemistry of related compounds. The unique combination of a quinoline core with fluoro and methyl substituents makes it a compelling target for further investigation, with the promise of leading to the development of novel molecules with valuable biological and physical properties.

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